

Application Note: Analysis of 2-Benzoylbenzoic Acid by Mass Spectrometry

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Compound of Interest

Compound Name: 2-Benzoylbenzoic Acid

Cat. No.: B160740

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2-Benzoylbenzoic acid is a chemical intermediate with applications in the synthesis of dyes, pharmaceuticals, and other organic compounds. Its structural characterization is crucial for quality control and metabolic studies. Mass spectrometry is a powerful analytical technique for the identification and structural elucidation of organic molecules. This application note provides a detailed protocol for the analysis of **2-Benzoylbenzoic acid** using mass spectrometry and describes its characteristic fragmentation pattern.

Experimental Protocols

A generalized methodology for the analysis of **2-Benzoylbenzoic acid** by mass spectrometry is provided below. This protocol may require optimization based on the specific instrumentation used.

1. Sample Preparation

- **Stock Solution:** Prepare a 1 mg/mL stock solution of **2-Benzoylbenzoic acid** in a suitable solvent such as methanol or acetonitrile.
- **Working Solution:** Dilute the stock solution to a final concentration of 1-10 µg/mL with the mobile phase to be used for the analysis.

2. Liquid Chromatography-Mass Spectrometry (LC-MS) Analysis

- **Instrumentation:** A high-performance liquid chromatograph (HPLC) or ultra-high-performance liquid chromatograph (UHPLC) system coupled to a mass spectrometer (e.g., Quadrupole Time-of-Flight (Q-TOF), Orbitrap, or Triple Quadrupole).
- **Chromatographic Conditions:**
 - **Column:** A C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.8 µm) is recommended.
 - **Mobile Phase A:** 0.1% formic acid in water.
 - **Mobile Phase B:** 0.1% formic acid in acetonitrile.
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